

Ethyl 4-formylbenzoate structure and IUPAC name

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Compound of Interest

Compound Name: Ethyl 4-formylbenzoate

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An In-depth Technical Guide to Ethyl 4-formylbenzoate

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Ethyl 4-formylbenzoate**, a key intermediate in the synthesis of various organic compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Structure and IUPAC Name

Ethyl 4-formylbenzoate is an organic compound with a benzene ring substituted by an ethyl ester group and a formyl (aldehyde) group at positions 1 and 4, respectively.

IUPAC Name: **ethyl 4-formylbenzoate**^[1]

Synonyms: 4-(Ethoxycarbonyl)benzaldehyde, 4-Carbethoxybenzaldehyde, p-Carbethoxybenzaldehyde, Terephthalaldehydic acid ethyl ester^[2]

CAS Number: 6287-86-1^[2]

Molecular Formula: C₁₀H₁₀O₃^[1]

Physicochemical Properties

A summary of the key quantitative data for **Ethyl 4-formylbenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	178.18 g/mol	[1]
Melting Point	138-140 °C	[2]
Boiling Point	142 °C at 13 Torr	[2]
Density	1.145 g/cm ³	[2]
Solubility	Very soluble in N,N-Dimethylformamide, Soluble in methanol, Sparingly soluble in glacial acetic acid, Very slightly soluble in chloroform, Practically insoluble in water.	[2]
Flash Point	128.8 °C	[2]
Refractive Index	1.548	[2]

Experimental Protocol: Synthesis of Ethyl 4-formylbenzoate

This section details a common laboratory procedure for the synthesis of **Ethyl 4-formylbenzoate** via the oxidation of ethyl 4-(hydroxymethyl)benzoate.

Reaction: Oxidation of a primary alcohol to an aldehyde.

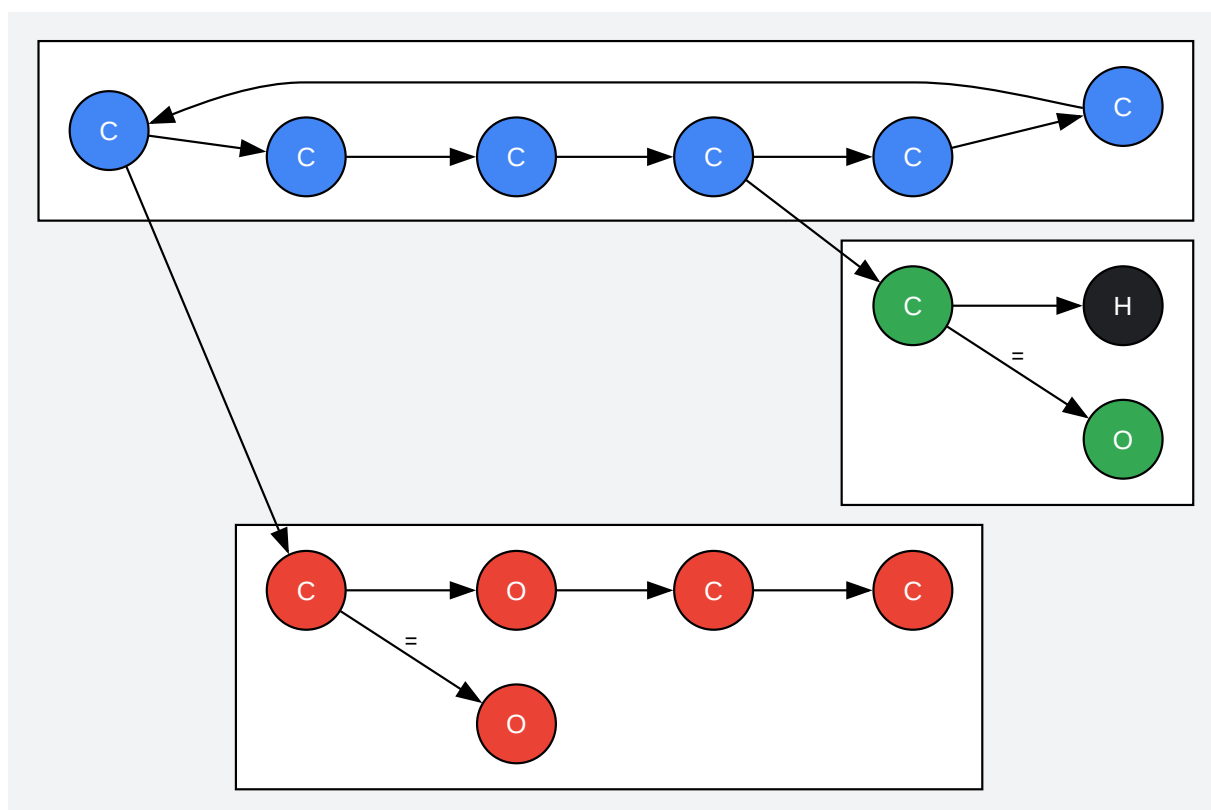
Procedure:

- In a round-bottom flask, dissolve 2.5 g (13.9 mmol) of ethyl 4-(hydroxymethyl)benzoate in a solvent mixture of 50 ml of n-hexane and 30 ml of carbon tetrachloride.[3]
- To this solution, add 24.1 g (0.277 mmol) of manganese dioxide with stirring at room temperature.[3]
- Continue stirring the reaction mixture for 30 minutes. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[3]

- Upon completion of the reaction, filter the mixture to remove the manganese dioxide.[3]
- Remove the solvents from the filtrate under reduced pressure (vacuum) to obtain a yellow oil.[3]
- For further purification, crystallize the resulting oil from isopropyl ether to yield a white solid of **Ethyl 4-formylbenzoate**. [3]

Visualization of Chemical Structure

The following diagram illustrates the molecular structure of **Ethyl 4-formylbenzoate**.



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Caption: Molecular structure of **Ethyl 4-formylbenzoate**.

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References

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